

N-tert-Butylmaleimide mechanism of action in thiol reactions.

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Compound of Interest

Compound Name: *N-tert-Butylmaleimide*

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N-tert-Butylmaleimide in Thiol Reactions: A Technical Guide

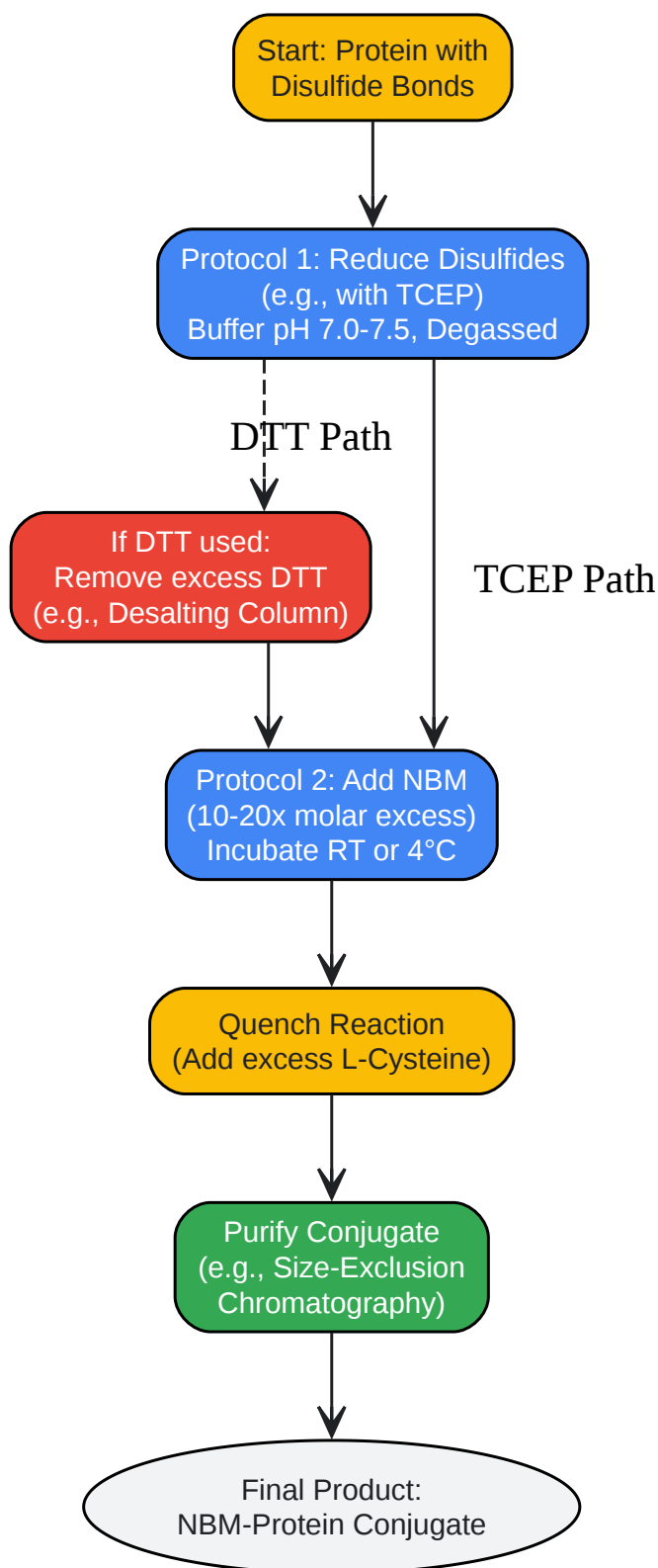
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the mechanism of action, kinetics, and experimental considerations for the reaction of **N-tert-Butylmaleimide** (NBM) with thiols. NBM is a specific example of the broader maleimide class of reagents, which are pivotal in bioconjugation, covalent inhibitor design, and materials science due to their high selectivity for sulfhydryl groups.

Core Mechanism of Action: The Michael Addition

The fundamental reaction between **N-tert-Butylmaleimide** and a thiol-containing compound (like the amino acid cysteine) is a Michael addition. This reaction involves the nucleophilic attack of a thiolate anion ($R-S^-$) on one of the electrophilic carbon atoms of the α,β -unsaturated carbonyl system within the maleimide ring.^[1] This process results in the formation of a stable, covalent thioether bond.^[1]

The reaction is highly chemoselective for thiols, particularly within a specific pH range, which allows for the precise modification of cysteine residues in proteins and peptides.^{[1][2]}



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References

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